

using 5-Chloro-2-methyl-3-nitrobenzaldehyde as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No.: 1613329-99-9

Cat. No.: B3177416

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Application Note: High-Fidelity Synthesis of 4,6-Disubstituted Indoles using **5-Chloro-2-methyl-3-nitrobenzaldehyde**

Executive Summary

This application note details the strategic utilization of **5-Chloro-2-methyl-3-nitrobenzaldehyde** (CAS 1613329-99-9) as a pivotal intermediate in the synthesis of polysubstituted indole scaffolds.^{[1][2]} Specifically, this compound addresses a long-standing challenge in medicinal chemistry: accessing the 4-position of the indole ring.^{[1][2]}

While 5- and 6-substituted indoles are readily available via Fischer indole synthesis, 4-substituted derivatives often require complex, low-yield routes.^{[1][2]} This guide demonstrates a robust, scalable protocol to convert **5-Chloro-2-methyl-3-nitrobenzaldehyde** into 6-chloroindole-4-carboxaldehyde, a high-value precursor for kinase inhibitors (e.g., Hsp90, CDK) and antiviral agents.^{[1][2]}

Chemical Profile & Reactivity Analysis

The utility of **5-Chloro-2-methyl-3-nitrobenzaldehyde** lies in its dense functionalization and specific substitution pattern.^{[1][2]}

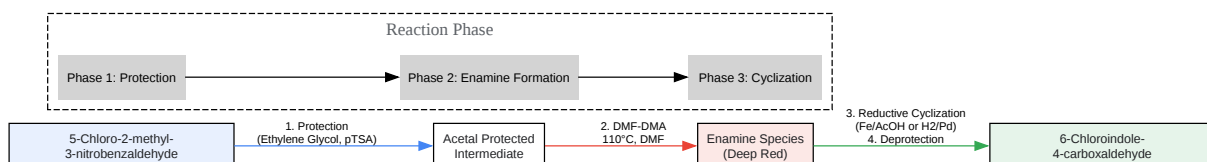
Property	Specification
CAS Number	1613329-99-9
Formula	C ₈ H ₆ ClNO ₃
Molecular Weight	199.59 g/mol
Appearance	Pale yellow to tan crystalline solid
Key Functionality	C1-Aldehyde: Handle for condensation/protection.C2-Methyl & C3-Nitro: "Leimgruber-Batcho" motif.C5-Chloro: Handle for late-stage cross-coupling. ^{[1][2]}

Mechanistic Insight: The ortho relationship between the nitro (C3) and methyl (C2) groups renders the methyl protons significantly acidic.^[2] This allows for condensation with formamide acetals (e.g., DMF-DMA) to form enamines, which cyclize upon reduction to generate the indole core. Crucially, the aldehyde at C1 translates directly to the C4-position of the resulting indole, preserving a reactive handle for further drug design.

Strategic Synthesis Workflow

The following pathway outlines the conversion of the starting material to the target 4,6-disubstituted indole.

Pathway Visualization



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Figure 1: Strategic route for the regioselective synthesis of 6-chloroindole-4-carboxaldehyde.[1]
[2]

Detailed Experimental Protocols

Phase 1: Aldehyde Protection (Recommended)

Rationale: While the Leimgruber-Batcho reaction can proceed with free aldehydes, protecting the C1-aldehyde as an acetal prevents competitive condensation and polymerization during the harsh enamine formation step.[1]

Reagents:

- **5-Chloro-2-methyl-3-nitrobenzaldehyde** (10.0 g, 50 mmol)[1][2]
- Ethylene glycol (3.4 g, 55 mmol)[1]
- p-Toluenesulfonic acid (pTSA) (catalytic, 0.5 g)[1]
- Toluene (150 mL)

Protocol:

- Setup: Equip a 500 mL round-bottom flask with a Dean-Stark trap and reflux condenser.
- Addition: Charge flask with starting material, ethylene glycol, pTSA, and toluene.
- Reflux: Heat to reflux (approx. 110°C) with vigorous stirring. Monitor water collection in the Dean-Stark trap.
- Completion: Continue reflux until water evolution ceases (approx. 3-4 hours).
- Workup: Cool to RT. Wash with saturated NaHCO₃ (2 x 50 mL) and brine. Dry organic layer over Na₂SO₄ and concentrate in vacuo.
- Yield: Expect >90% yield of the dioxolane intermediate.

Phase 2 & 3: Leimgruber-Batcho Indole Synthesis

Rationale: This step constructs the pyrrole ring.^[2] The use of DMF-DMA introduces the two carbons necessary for the ring, while the nitro group provides the nitrogen.

Reagents:

- Protected Intermediate (from Phase 1) (10.0 g, 41 mmol)^[1]
- N,N-Dimethylformamide dimethyl acetal (DMF-DMA) (15 mL, 113 mmol)^[1]
- DMF (anhydrous, 50 mL)
- Iron powder (Fe) (325 mesh) or Raney Nickel^[1]
- Glacial Acetic Acid^{[1][2][3]}

Protocol:

- Enamine Formation:
 - Dissolve the protected intermediate in anhydrous DMF (50 mL).
 - Add DMF-DMA (3 eq).^{[1][2]}
 - Heat to 110°C under nitrogen for 12–16 hours. The solution will turn a deep red/purple color (characteristic of the enamine).^[2]
 - QC Check: TLC should show complete consumption of starting material.^[2]
 - Concentrate under reduced pressure to remove excess DMF-DMA.^{[1][2]}
- Reductive Cyclization:
 - Dissolve the crude red oil in Glacial Acetic Acid (100 mL) and Ethanol (50 mL).
 - Heat to 80°C.

- Add Iron powder (4 eq) portion-wise over 30 minutes (Exothermic reaction—control temperature).
- Reflux for 2 hours.
- Alternative: Hydrogenation using 10% Pd/C at 40 psi is cleaner but carries a risk of de-chlorination if not monitored strictly.[2] Iron/AcOH is preferred for preserving the aryl chloride.[2]
- Deprotection & Isolation:
 - The acidic conditions of the cyclization (AcOH/Heat) will typically hydrolyze the acetal back to the aldehyde in situ. If not, treat the crude mixture with 1N HCl/THF (1:1) at RT for 1 hour.
 - Filter off iron residues through Celite.[2]
 - Dilute filtrate with water (300 mL) and extract with Ethyl Acetate (3 x 100 mL).
 - Purification: Flash chromatography (Hexane/EtOAc gradient).[2]

Target Product Data:

- Compound: 6-Chloroindole-4-carboxaldehyde.[1][2]
- Expected Yield: 55–65% (over 3 steps).[2]
- Validation:
 - ^1H NMR (DMSO- d_6): Distinct indole protons at δ 7.4–7.8 ppm; Aldehyde singlet at δ ~10.2 ppm.[1][2]
 - LC-MS: $[\text{M}+\text{H}]^+ = 180.02$ (consistent with Cl isotope pattern).[1][2]

Analytical Validation Parameters

To ensure pharmaceutical-grade quality, the following analytical method is recommended for the intermediate and final product.

HPLC Method (Reverse Phase):

- Column: C18 (Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.[2]
- Mobile Phase B: Acetonitrile.[2]
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV at 254 nm and 280 nm.[2]
- Retention Time:
 - Starting Material (Aldehyde): ~5.2 min.[2]
 - Target Indole: ~4.8 min (more polar due to NH).[2]

Safety & Handling (E-E-A-T)

- Nitro Compounds: The starting material and intermediates are nitro-aromatics.[1][2] While stable at room temperature, avoid heating dry solids in closed systems due to potential decomposition energy.[2]
- DMF-DMA: Flammable and moisture-sensitive.[1][2] Handle in a fume hood.
- Skin/Eye Contact: The aldehyde is a potent irritant (H315, H319).[4] Double-gloving (Nitrile) and safety goggles are mandatory.[1][2]
- Waste Disposal: Segregate halogenated organic waste (due to the Chloro group) from non-halogenated solvents.[2]

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